

Proper Disposal of Oxypurinol-13C,15N2: A Step-by-Step Guide

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Compound of Interest

Compound Name: Oxypurinol-13C,15N2

Cat. No.: B12367198

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Oxypurinol-13C,15N2**, a stable isotope-labeled compound used in research and development. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

I. Understanding the Compound: Safety and Hazard Profile

Oxypurinol-13C,15N2 is a non-radioactive, isotopically labeled form of oxypurinol, the active metabolite of allopurinol. While the isotopic labeling does not alter the chemical reactivity, the compound should be handled with the same precautions as its unlabeled counterpart. Based on the safety data for the parent compound, allopurinol, the following hazards should be considered:

- **Toxicity:** Toxic if swallowed.
- **Allergenic Potential:** May cause an allergic skin reaction.
- **Organ Damage:** May cause damage to organs through prolonged or repeated exposure, including the blood, kidneys, nervous system, and liver.^[1]

A summary of key safety information is provided in the table below.

Hazard Category	Description	Primary Route of Exposure
Acute Toxicity (Oral)	Toxic if swallowed. The LD50 for the parent compound, allopurinol, in mice is 78 mg/kg.[1]	Ingestion[1]
Skin Sensitization	May cause an allergic skin reaction.	Skin Contact
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to the blood, kidneys, nervous system, and liver.[1]	Ingestion

II. Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Oxypurinol-13C,15N2**. This procedure should be performed in accordance with all applicable federal, state, and local environmental control regulations.[1]

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses, a lab coat, and nitrile gloves.

2. Waste Segregation:

- Solid Waste:
 - Collect all solid **Oxypurinol-13C,15N2** waste, including unused product and contaminated materials (e.g., weigh boats, contaminated paper towels), in a designated, clearly labeled, and sealed container.
 - The container should be labeled as "Hazardous Waste" and include the chemical name: "**Oxypurinol-13C,15N2**".
- Liquid Waste:

- If **Oxypurinol-13C,15N2** has been dissolved in a solvent, the resulting solution must be disposed of as hazardous liquid waste.
- Collect the liquid waste in a sealed, properly labeled container. The label must identify all chemical constituents, including the solvent and **Oxypurinol-13C,15N2**.
- Empty Containers:
 - Handle uncleaned, empty containers as you would the product itself. They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.

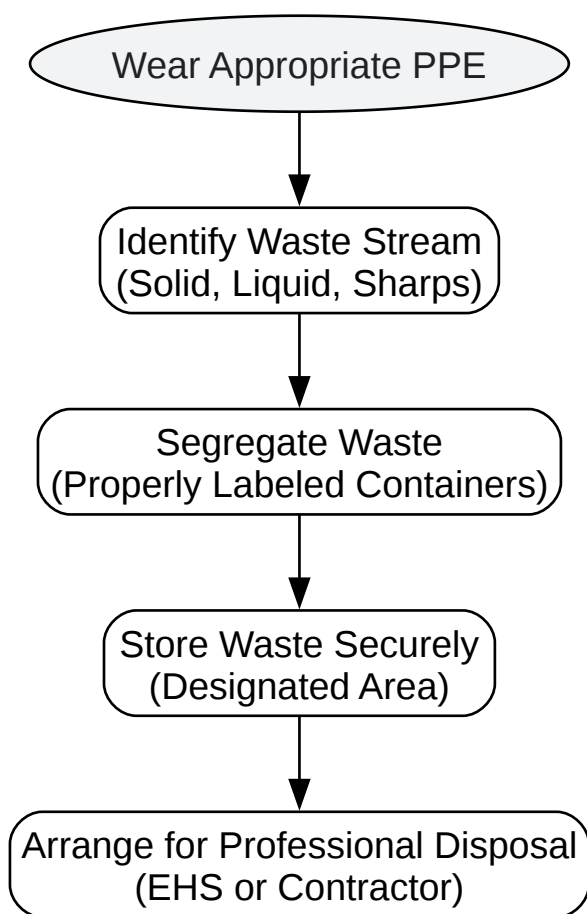
3. Waste Storage:

- Store waste containers in a designated, secure area away from incompatible materials, such as strong oxidizing agents.^[1]
- The storage area should be cool, dry, and well-ventilated.^[1]

4. Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **Oxypurinol-13C,15N2** down the drain or in the regular trash.

The logical workflow for the disposal of **Oxypurinol-13C,15N2** is illustrated in the diagram below.

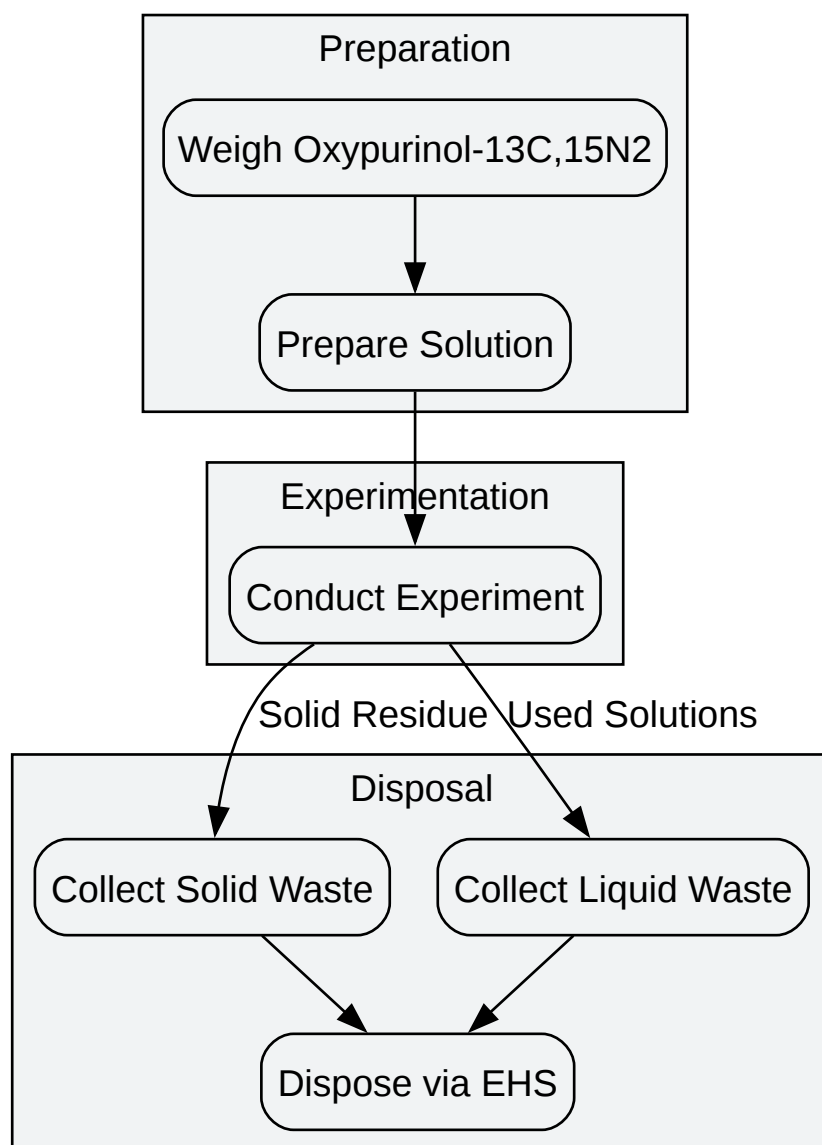


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A flowchart illustrating the key steps for proper chemical waste management.

III. Experimental Workflow for Handling and Disposal

The following diagram outlines a typical experimental workflow involving **Oxypurinol-13C,15N2**, from preparation to the final disposal of waste.



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A diagram showing the lifecycle of **Oxypurinol-13C,15N2** in a typical lab experiment.

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References

- 1. hmdb.ca [hmdb.ca]
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